

physical properties of 2,2'- Bis(dicyclohexylphosphino)-1,1'-biphenyl

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Compound of Interest

Compound Name: 2,2'-
Bis(dicyclohexylphosphino)-1,1'-
biphenyl

Cat. No.: B1604333

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An In-Depth Technical Guide to the Physical Properties of 2,2'-
Bis(dicyclohexylphosphino)-1,1'-biphenyl

Introduction

2,2'-Bis(dicyclohexylphosphino)-1,1'-biphenyl, commonly referred to as Cyd-JohnPhos or simply by its CAS Number 255897-36-0, is a prominent member of the Buchwald-type biaryl phosphine ligands.[1][2] Its molecular architecture, characterized by a sterically demanding biphenyl backbone and bulky dicyclohexylphosphino groups, imparts unique properties that are highly valued in the field of catalysis. This guide provides a comprehensive overview of the core physical properties of this ligand, offering insights for researchers, chemists, and professionals in drug development and materials science. The strategic placement of the phosphine groups on the biphenyl scaffold creates a well-defined coordination sphere, influencing the reactivity and selectivity of metal complexes derived from it.

Chemical Structure and Molecular Formula

The fundamental structure of **2,2'-Bis(dicyclohexylphosphino)-1,1'-biphenyl** is depicted below. This C₂-symmetric framework is atropisomeric, meaning its chirality arises from hindered rotation around the biphenyl C-C single bond.

Caption: Chemical structure of **2,2'-Bis(dicyclohexylphosphino)-1,1'-biphenyl**.

- Molecular Formula: $C_{36}H_{52}P_2$ [1][3][4][5]
- Molecular Weight: 546.75 g/mol [1][3][4][5]

Core Physical Properties

The physical characteristics of **2,2'-Bis(dicyclohexylphosphino)-1,1'-biphenyl** are summarized in the table below. These properties are critical for its handling, storage, and application in chemical reactions.

Property	Value	Source(s)
Appearance	White to off-white powder or crystalline solid	Generic observation
Boiling Point	677.9±48.0 °C (Predicted)	[2]
Storage Temperature	2-8°C, under inert gas (Nitrogen or Argon)	[2]
Purity	Typically ≥97%	[1][6]

Spectroscopic and Crystallographic Data

Spectroscopic Characterization

The identity and purity of **2,2'-Bis(dicyclohexylphosphino)-1,1'-biphenyl** are routinely confirmed using a suite of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - 1H NMR: Provides information on the hydrogen environments within the molecule.
 - ^{13}C NMR: Elucidates the carbon framework.
 - ^{31}P NMR: This is a particularly informative technique for phosphine ligands, showing characteristic signals for the phosphorus atoms.[7]

Comprehensive spectral data, including 1H NMR, ^{13}C NMR, and other techniques, are available through chemical databases such as ChemicalBook.[3]

X-ray Crystallography

Single-crystal X-ray diffraction provides the most definitive three-dimensional structure of the molecule in the solid state. This data is invaluable for understanding the steric bulk and conformational preferences of the ligand, which in turn dictate its behavior in catalysis. While specific crystal structure data for the free ligand is available in crystallographic databases, related structures of its metal complexes have been reported, offering insights into its coordination chemistry.^[8]

Thermal Stability and Handling

2,2'-Bis(dicyclohexylphosphino)-1,1'-biphenyl is an air-sensitive compound. Exposure to atmospheric oxygen can lead to oxidation of the phosphine groups, rendering the ligand inactive for many catalytic applications.

Handling and Storage Recommendations

- **Inert Atmosphere:** All handling and transfers should be conducted under an inert atmosphere, such as dry nitrogen or argon, using standard Schlenk line or glovebox techniques.
- **Storage:** The compound should be stored in a tightly sealed container in a cool, dry place, typically refrigerated at 2-8°C.^[2]

Experimental Protocols

Protocol 1: Determination of Melting Point

Objective: To accurately determine the melting point range of a solid sample of **2,2'-Bis(dicyclohexylphosphino)-1,1'-biphenyl**.

Methodology:

- **Sample Preparation:** Finely powder a small amount of the crystalline solid.
- **Capillary Loading:** Load a small amount of the powdered sample into a capillary tube, tapping gently to pack the sample to a height of 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into a calibrated melting point apparatus.

- Heating:
 - Rapidly heat the sample to approximately 10-15°C below the expected melting point.
 - Reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium.
- Observation: Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.

Protocol 2: Sample Preparation for NMR Spectroscopy

Objective: To prepare a solution of **2,2'-Bis(dicyclohexylphosphino)-1,1'-biphenyl** for analysis by NMR spectroscopy.

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